

Sodium hexanitrocobaltate(III) chemical formula and structure

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Compound of Interest

Compound Name: Sodium hexanitrocobaltate(III)

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An In-Depth Technical Guide to **Sodium Hexanitrocobaltate(III)**: Structure, Synthesis, and Key Applications

Introduction

Sodium hexanitrocobaltate(III), also commonly known as sodium cobaltinitrite, is an inorganic coordination compound with the chemical formula $\text{Na}_3[\text{Co}(\text{NO}_2)_6]$.^[1] This yellow, water-soluble salt is of significant interest to researchers and analytical chemists primarily due to the distinct properties of its complex anion, $[\text{Co}(\text{NO}_2)_6]^{3-}$.^[1] Historically, its most prominent application has been in the qualitative and quantitative analysis of potassium and ammonium ions, with which it forms a characteristic yellow precipitate.^{[1][2][3]}

This guide provides a comprehensive technical overview of **sodium hexanitrocobaltate(III)**, designed for scientists and professionals in research and development. It delves into the compound's fundamental chemical identity, three-dimensional structure, detailed synthesis protocols, and its primary and emerging applications. The narrative emphasizes the causal relationships behind its chemical behavior and the principles that ensure the validity of its use in experimental settings.

Chemical Identity and Physicochemical Properties

The compound's systematic IUPAC name is sodium hexanitritocobaltate(III), which precisely describes its composition: three sodium cations (Na^+) balancing the charge of a central cobalt atom in a +3 oxidation state coordinated to six nitrite (NO_2^-) ligands.[1]

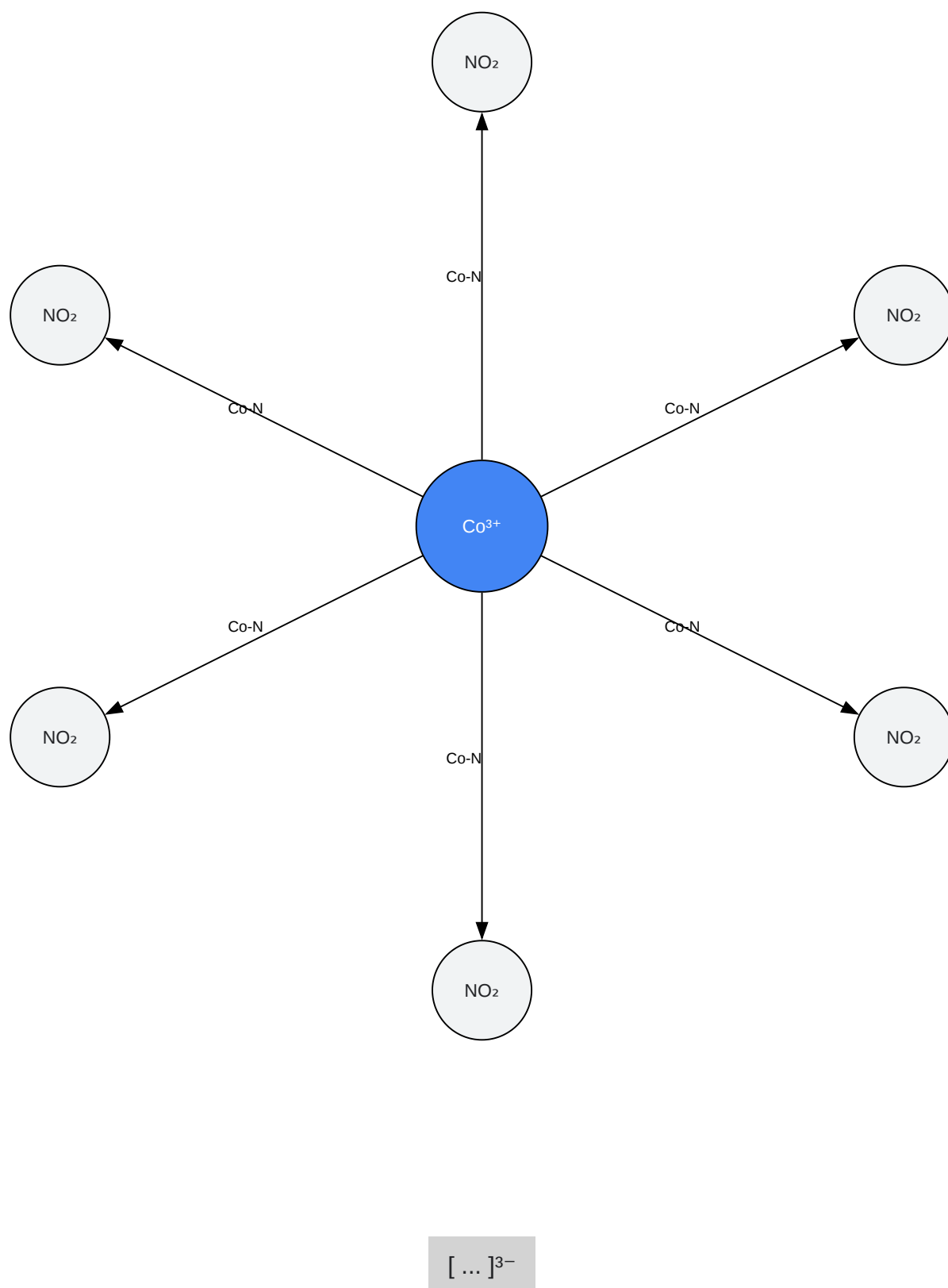
Property	Value	Source(s)
Chemical Formula	$\text{Na}_3[\text{Co}(\text{NO}_2)_6]$	[1][4][5]
IUPAC Name	Sodium hexanitritocobaltate(III)	[1][4]
Common Name	Sodium Cobaltinitrite	[1][5]
Molar Mass	~403.93 g/mol	[1][4][5]
Appearance	Yellow to orange/brown crystalline powder	[1][3][4]
CAS Number	13600-98-1	[1][5]

Molecular Structure and Bonding

The core of the compound's reactivity and functionality lies in the hexanitrocobaltate(III) anion, $[\text{Co}(\text{NO}_2)_6]^{3-}$.

Coordination Geometry: X-ray diffraction studies have confirmed that the $[\text{Co}(\text{NO}_2)_6]^{3-}$ anion possesses a slightly distorted octahedral geometry.[6] The cobalt(III) ion sits at the center, and the six nitrite ligands are positioned at the vertices of the octahedron. The cobalt is bonded to the nitrogen atom of each nitrite ligand, a critical detail that defines it as a "nitro" complex rather than a "nitrito" complex where bonding would occur through an oxygen atom.

Electronic Configuration and Stability: In the $[\text{Co}(\text{NO}_2)_6]^{3-}$ ion, cobalt exists in the +3 oxidation state (Co^{3+}), with a d^6 electronic configuration. The nitrite ligands are strong-field ligands, leading to a low-spin electron configuration ($t_{2g}^6 e_g^0$). This configuration results in a large crystal field stabilization energy (CFSE), which confers significant thermodynamic stability to the complex ion.[7]



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Caption: Octahedral structure of the $[\text{Co}(\text{NO}_2)_6]^{3-}$ anion.

Synthesis Protocol

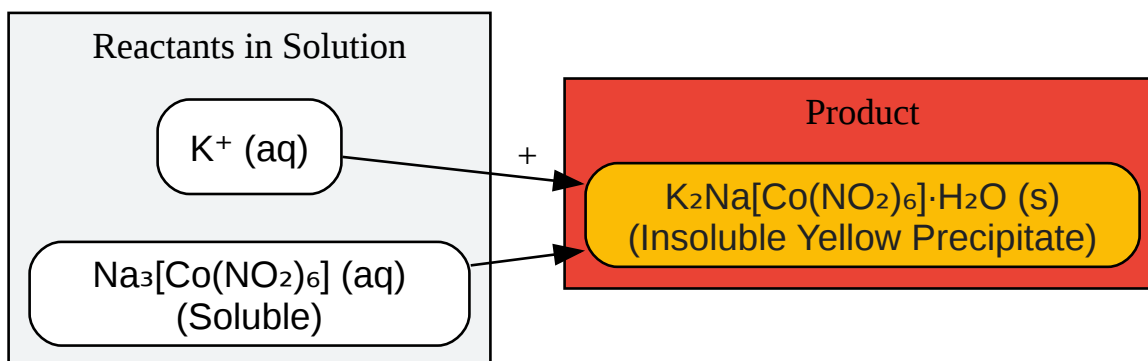
The synthesis of **sodium hexanitrocobaltate(III)** is a classic example of preparing a stable Co(III) complex from a more common Co(II) salt. The process involves the oxidation of cobalt(II) to cobalt(III) in the presence of a high concentration of sodium nitrite.

Principle: The reaction leverages the instability of nitrous acid (HNO₂) in a mildly acidic medium. The Co(II) ion is oxidized to Co(III) by an oxidizing agent, often atmospheric oxygen, while the nitrite ions act as both the complexing ligand and a reactant that helps facilitate the oxidation. The large excess of NaNO₂ ensures the complete formation of the hexanitro complex, shifting the equilibrium towards the product.[1][7]

A general reaction equation is: $4 \text{Co}^{2+} + \text{O}_2 + 24 \text{NaNO}_2 \rightarrow 4 \text{Na}_3[\text{Co}(\text{NO}_2)_6] + 8 \text{NaNO}_3 + 4 \text{NaOH} + 22 \text{H}_2\text{O}$ [1]

Experimental Protocol:

- **Reagent Preparation:** Prepare a solution of a soluble cobalt(II) salt, such as cobalt(II) nitrate or cobalt(II) chloride. In a separate vessel, prepare a concentrated aqueous solution of sodium nitrite (NaNO₂).[2]
- **Reaction Initiation:** To the cobalt(II) solution, add the sodium nitrite solution. A significant excess of sodium nitrite is crucial for the reaction to proceed to completion.
- **Acidification:** Slowly add a mild acid, typically 50% acetic acid, drop by drop to the mixture.[2] The acid serves to create the necessary reaction conditions, promoting the formation of nitrous acid which is involved in the oxidation process.
- **Oxidation:** Draw air through the solution for approximately 30-60 minutes using an aspirator. This step provides the oxygen required to oxidize Co(II) to Co(III).[2] During this process, toxic brown nitrogen dioxide (NO₂) gas may be evolved as excess nitrous acid decomposes; therefore, this step must be performed in a well-ventilated fume hood.
- **Crystallization and Isolation:** After oxidation is complete, the product can be precipitated from the solution by adding ethanol. The resulting yellow crystalline solid is then collected by filtration, washed with ethanol to remove soluble impurities, and dried.[8]



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Caption: Precipitation reaction for the detection of potassium ions.

Advanced and Emerging Applications

Beyond its classic role in inorganic analysis, $Na_3[Co(NO_2)_6]$ is finding utility in other scientific domains:

- **Organic Synthesis:** It serves as a nitrosating reagent for various organic substrates, such as converting hydrazides to acyl azides and aromatic amines to triazenes. [9] It can also react with phenolic compounds to form nitrophenols or cobalt chelates. [9]* **Catalysis:** The compound has been explored as a catalyst for reactions like bio-inspired nitrile hydration. [10]* **Materials Science:** It has been used as a chemical modifier in the formation of nanostructured graphitic carbon. [10]* **Histochemistry:** In biological research, it is employed as a stain to visualize the intracellular distribution of potassium ions, although the stain's stability is a critical factor for quantitative analysis. [11]

Stability and Handling Considerations

Sodium hexanitrocobaltate(III) is not indefinitely stable, particularly in aqueous solution and when exposed to air. [11] The complex can decompose over time, which reduces its efficacy as a precipitating agent. Studies have shown that this decomposition follows first-order kinetics and is accelerated when solutions are stored in open containers. [11] For reliable and reproducible analytical results, it is imperative to use freshly prepared solutions.

Safety: The compound is an oxidizer and can intensify fires. [4]It is also associated with health hazards, including skin and eye irritation, respiratory sensitization, and is suspected of causing genetic defects. [1][4]Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling the solid or its solutions. All work should be conducted in a chemical fume hood.

Conclusion

Sodium hexanitrocobaltate(III) is a coordination compound of significant historical and continuing importance. Its unique structural feature—a stable, octahedrally coordinated Co(III) center—underpins its utility. While best known for the classic precipitation test for potassium, a testament to its selectivity and reliability, its role is expanding into organic synthesis and materials science. For professionals in the chemical sciences, a thorough understanding of its synthesis, structural chemistry, and reactivity is essential for leveraging its full potential in both analytical and synthetic applications.

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